

trans-3-Hexenoic acid CAS number and molecular structure

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Compound of Interest

Compound Name: *trans-3-Hexenoic acid*

Cat. No.: B1584830

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An In-depth Technical Guide to **trans-3-Hexenoic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

trans-3-Hexenoic acid, also known as (E)-3-Hexenoic acid, is an unsaturated carboxylic acid with the chemical formula C₆H₁₀O₂.^[1] It is a colorless to pale yellow liquid at room temperature and possesses a characteristic fresh, green, or fruity aroma.^{[2][3]} This compound and its esters are found naturally in various fruits, such as strawberries, and in the volatile oils of plants like bamboo. Its unique sensory properties have led to its use as a flavoring agent in the food and beverage industry and as a fragrance component in cosmetics and personal care products.^[3] ^{[4][5]}

Beyond its applications in the flavor and fragrance sector, **trans-3-Hexenoic acid** serves as a versatile building block in organic synthesis.^{[3][6]} Its chemical structure, featuring both a carboxylic acid group and a trans-configured double bond, allows for a variety of chemical transformations, making it a valuable intermediate in the preparation of more complex molecules, including pharmaceuticals and agrochemicals.^{[3][6]} Notably, a derivative of **trans-3-Hexenoic acid** is a component of the drug Tesamorelin, a synthetic form of growth-hormone-releasing hormone used to treat HIV-associated lipodystrophy. Recent research has also

explored its potential as a biobased solvent and its possible antibacterial and antifungal properties.[\[5\]](#)[\[6\]](#)

This technical guide provides a comprehensive overview of **trans-3-Hexenoic acid**, including its chemical and physical properties, a detailed synthesis protocol, spectroscopic data, and a summary of its known applications.

Chemical and Physical Properties

The fundamental properties of **trans-3-Hexenoic acid** are summarized in the tables below, providing essential data for its handling, characterization, and use in experimental settings.

Table 1: General and Chemical Properties

Property	Value
CAS Number	1577-18-0 [7]
Molecular Formula	C ₆ H ₁₀ O ₂ [1]
Molecular Weight	114.14 g/mol [1] [7]
Synonyms	(E)-3-Hexenoic acid, (E)-Hex-3-enoic acid, 3(E)-Hexenoic acid [8]
SMILES	CC/C=C/CC(O)=O [1]
InChI	1S/C6H10O2/c1-2-3-4-5-6(7)8/h3-4H,2,5H2,1H3,(H,7,8)/b4-3+ [7]
InChIKey	XXHDAWYDNSXJQM-ONEGZZNKSA-N [7]

Table 2: Physical and Spectroscopic Properties

Property	Value
Appearance	Colorless to pale yellow liquid ^[9]
Melting Point	11-12 °C ^[7]
Boiling Point	118-119 °C at 22 mmHg ^[7]
Density	0.963 g/mL at 25 °C ^[7]
Refractive Index (n _{20/D})	1.44 ^[7]
Vapor Density	>1 (vs air) ^[7]
Solubility	Slightly soluble in water; soluble in organic solvents. ^{[2][3]}
Flash Point	113 °C (closed cup) ^[7]
¹ H NMR (CDCl ₃ , 399.65 MHz) Shifts (ppm)	10.4, 5.631, 5.512, 3.067, 2.058, 0.993 ^[10]

Synthesis of trans-3-Hexenoic Acid

A common and efficient method for the synthesis of **trans-3-Hexenoic acid** involves the Doebner modification of the Knoevenagel condensation. The following protocol is based on a patented method which utilizes butyraldehyde and malonic acid as starting materials with triethanolamine as a catalyst. This approach is noted for producing fewer isomers and avoiding solvent residue.

Experimental Protocol: Synthesis of trans-3-Hexenoic Acid

Materials:

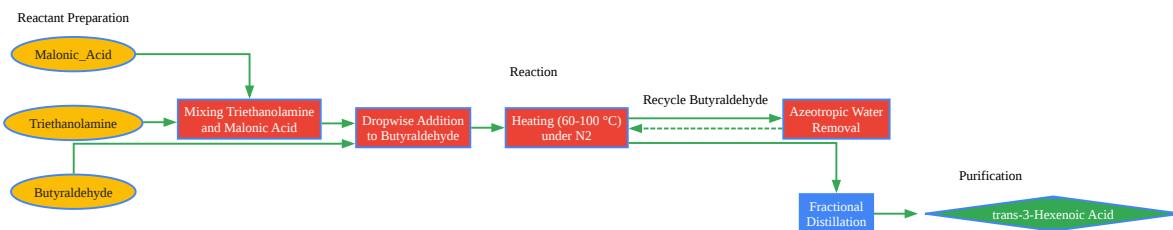
- Butyraldehyde
- Malonic acid
- Triethanolamine
- Nitrogen gas (for inert atmosphere)

- Standard laboratory glassware including a multi-neck flask, dropping funnel, condenser, and oil-water separator.

Procedure:

- Preparation of the Mixed Solution: In a beaker, combine triethanolamine and malonic acid in a mass ratio between 1:3 and 3:1. Stir the mixture until a uniform solution is obtained.
- Reaction Setup: Assemble a reaction flask equipped with a stirrer, a dropping funnel containing the prepared mixed solution, a condenser, and an oil-water separator. Charge the reaction flask with butyraldehyde. The mass ratio of the mixed solution to butyraldehyde should be between 1:4 and 1:8.
- Dropping Reaction: Begin stirring the butyraldehyde and purge the system with nitrogen gas to create an inert atmosphere. Heat the flask to a temperature between 60-100 °C.
- Addition of Mixed Solution: Slowly add the triethanolamine-malonic acid mixed solution dropwise from the dropping funnel into the heated butyraldehyde. The reaction is exothermic, and the addition rate should be controlled to maintain the desired temperature.
- Azeotropic Water Removal: During the reaction, water is produced as a byproduct. This water is removed azeotropically with butyraldehyde. The vapor is condensed and collected in the oil-water separator, allowing for the removal of the aqueous layer while the butyraldehyde is returned to the reaction flask.
- Reaction Monitoring and Completion: The reaction is typically allowed to proceed for 2-4 hours. The progress of the reaction can be monitored by observing the amount of water collected in the separator.
- Work-up and Purification: After the reaction is complete, cool the mixture to room temperature.
- Fractional Distillation: Purify the crude product by fractional distillation under reduced pressure. First, remove any unreacted butyraldehyde and other low-boiling fractions. Then, collect the fraction corresponding to **trans-3-Hexenoic acid** to obtain the final product.

Synthesis Workflow Diagram

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Caption: Synthesis workflow for **trans-3-Hexenoic acid**.

Applications in Research and Drug Development

trans-3-Hexenoic acid is a valuable starting material for the synthesis of various organic compounds.[6] For instance, it has been used in the preparation of trans-3-hexen-1-ol, which is a key reagent in the synthesis of endo-brevicomin, an insect pheromone.

In the pharmaceutical sector, the most prominent example of its application is in the structure of Tesamorelin. Tesamorelin is a synthetic analogue of growth-hormone-releasing hormone (GHRH) that consists of the 44 amino acid sequence of human GHRH with the addition of a **trans-3-hexenoic acid** group at the N-terminus. This modification makes the peptide more stable and resistant to enzymatic degradation, thereby enhancing its therapeutic efficacy.

Furthermore, there is growing interest in the potential biological activities of **trans-3-Hexenoic acid** itself. Preliminary investigations suggest it may possess antibacterial and antifungal properties, which could lead to the development of new antimicrobial agents.[5][6] However, detailed studies on its mechanism of action in these contexts are still required.

Conclusion

trans-3-Hexenoic acid is a multifaceted chemical compound with established roles in the flavor and fragrance industries and significant potential in organic synthesis and drug development. Its straightforward synthesis, coupled with the reactivity of its functional groups, makes it an attractive building block for creating complex molecular architectures. The successful incorporation of a **trans-3-hexenoic acid** moiety to improve the stability of the peptide drug Tesamorelin highlights the value of this compound in pharmaceutical design. Future research into its intrinsic biological activities may further expand its applications in the life sciences. This guide provides a foundational understanding of **trans-3-Hexenoic acid** for researchers and professionals seeking to leverage its properties in their work.

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